

Rhodizonic Acid Disodium Salt (CAS 523-21-7): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Rhodizonic acid disodium*

Cat. No.: *B15597203*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Rhodizonic acid disodium salt, with the CAS number 523-21-7, is an organic salt recognized for its potent chromogenic and chelating properties. This guide provides an in-depth overview of its chemical and physical characteristics, detailed experimental protocols for its primary applications, and an exploration of its relevance in various scientific fields. While its principal utility lies within analytical and forensic chemistry as a highly sensitive indicator for metal ions, this document also addresses its potential, albeit less documented, applications in biological contexts.

Core Properties

Rhodizonic acid disodium salt is a stable, dark green to dark grey crystalline powder.^[1] Its chemical structure and fundamental properties are summarized in the tables below.

Chemical and Physical Properties

Property	Value	Reference(s)
CAS Number	523-21-7	[1]
Molecular Formula	C ₆ Na ₂ O ₆	[1]
Molecular Weight	214.04 g/mol	[1]
Appearance	Dark green to dark grey-green to dark green powder	
Melting Point	>300 °C	
Solubility	Soluble in water, slightly soluble in soda solution, insoluble in alcohol.	[2]
Stability	Aqueous solutions are unstable and should be prepared fresh. Stability is increased at a pH below 3.	[2]

Analytical and Spectroscopic Data

Parameter	Value	Conditions/Details	Reference(s)
Purity	≥98% (Assay by titration)		
UV-Vis Absorption Maximum (λ _{max})	317 - 320 nm	In 0.1 M Hydrochloric acid	[3]
FT-IR	Expected strong C=O stretches near 1,680–1,750 cm ⁻¹ (ketone/enol) and broad O-H stretches at 3,000–3,500 cm ⁻¹ (diol/water).	[4]	

Key Applications and Experimental Protocols

The primary application of **Rhodizonic acid disodium** salt is as a sensitive colorimetric indicator for the presence of various metal ions, most notably lead. This property is extensively utilized in forensic science for the detection of gunshot residue.

Forensic Analysis: The Sodium Rhodizonate Test for Gunshot Residue

The Sodium Rhodizonate Test is a standard procedure in forensic laboratories to detect lead residues from firearm discharge on various surfaces, such as skin, clothing, and inanimate objects.^[5] The test's specificity for lead is enhanced by controlling the pH of the reaction.

1. Reagent Preparation:

- **Sodium Rhodizonate Solution:** Prepare a saturated solution by dissolving **Rhodizonic acid disodium** salt in distilled water until a small amount of powder remains undissolved. This solution should be freshly prepared for immediate use as it is unstable.^[6]
- **Buffer Solution (pH 2.8):** Dissolve 1.9 g of sodium bitartrate and 1.5 g of tartaric acid in 100 mL of distilled water. Gentle heating and stirring may be required to fully dissolve the components.^[7]
- **5% Hydrochloric Acid (HCl) Solution:** Add 5 mL of concentrated HCl to 95 mL of distilled water.

2. Direct Application Method:

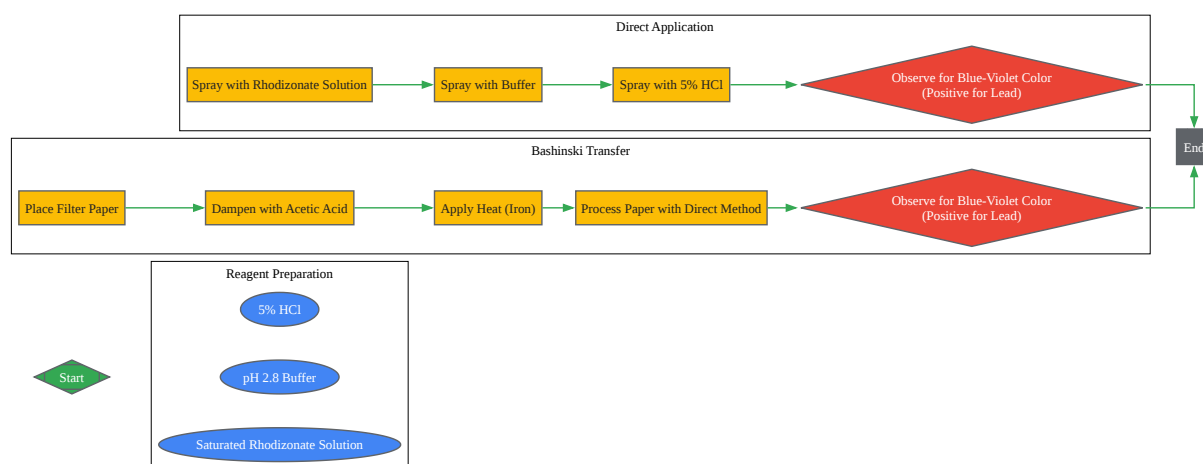
This method is suitable for light-colored surfaces.

- Spray the area of interest with the freshly prepared Sodium Rhodizonate solution. The surface will turn a yellow-orange color.
- Subsequently, spray the same area with the pH 2.8 buffer solution. This will remove the yellow background color. The presence of heavy metals may be indicated by a pink coloration.
- Finally, spray the area with the 5% HCl solution. A blue-violet color confirms the presence of lead.^[6]

3. Bashinski Transfer Method:

This method is recommended for dark-colored surfaces where color changes may be obscured.

- Place a piece of filter paper over the area to be tested.
- Dampen the filter paper with a 15% acetic acid solution.
- Cover the damp filter paper with several layers of dry filter paper and apply a hot iron until all layers are dry. This transfers the residues to the top layer of filter paper.
- Process the filter paper that was in contact with the evidence using the direct application method described above.[\[6\]](#)



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Workflow for the Sodium Rhodizonate Test for Gunshot Residue.

Analytical Chemistry: Titration Indicator

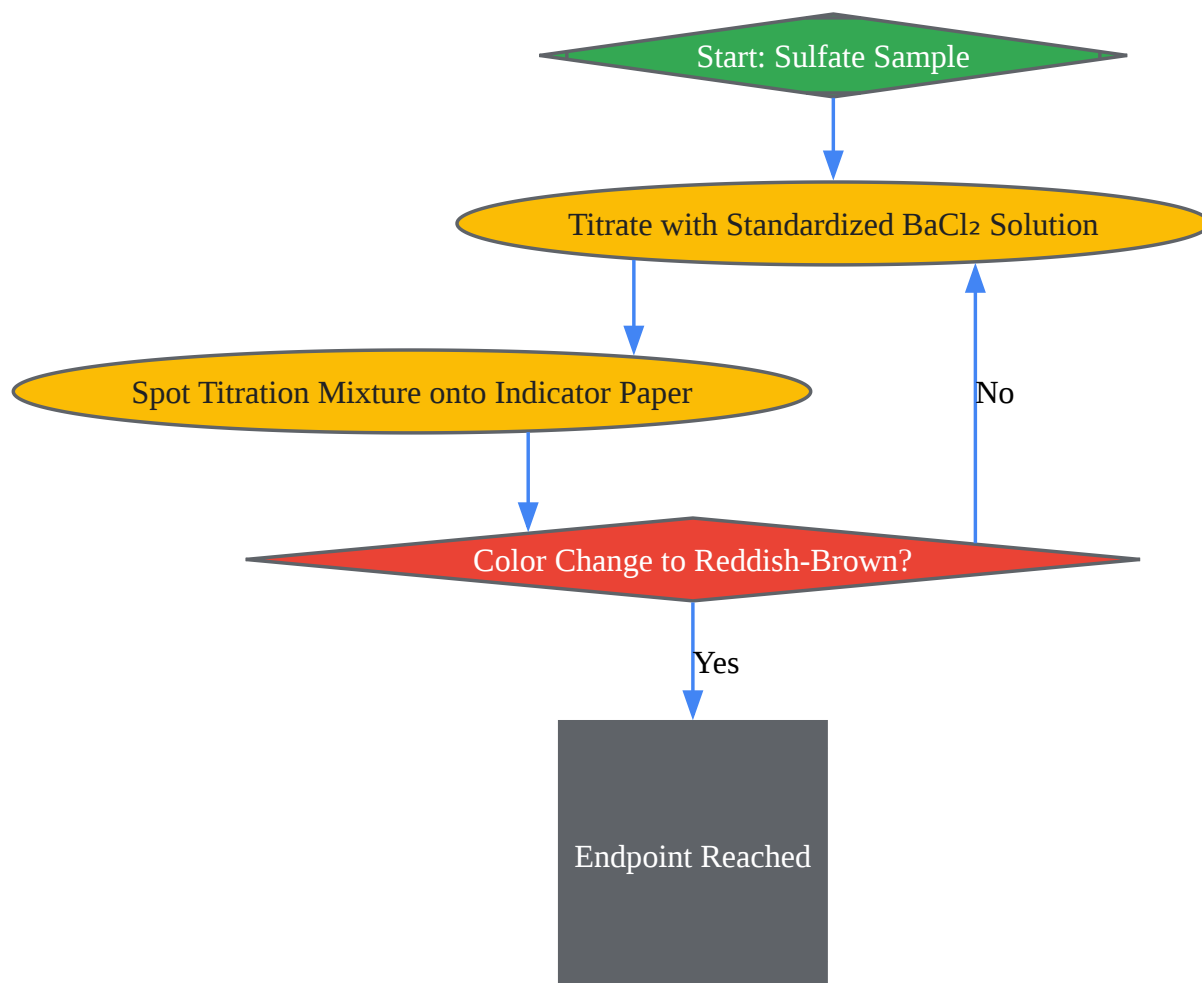
Rhodizonic acid disodium salt also serves as an indicator in the titrimetric determination of sulfate and various metal ions, including barium.[8]

1. Reagent Preparation:

- Barium Chloride (BaCl_2) Titrant: A standardized solution of BaCl_2 .
- **Rhodizonic Acid Disodium** Salt Indicator Paper: Dip filter paper into a solution of **Rhodizonic acid disodium** salt and allow it to dry.

2. Titration Procedure:

- The sulfate-containing sample is titrated with the standardized BaCl_2 solution.
- Periodically, a drop of the titration mixture is removed and spotted onto the indicator paper.
- The endpoint is reached when the excess Ba^{2+} ions react with the indicator on the paper, causing a color change from the initial yellow-orange of the indicator to a reddish-brown precipitate of barium rhodizonate.



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Workflow for Sulfate Titration using **Rhodizonic Acid Disodium** Salt Indicator.

Relevance to Drug Development and Biological Research

While the primary applications of **Rhodizonic acid disodium** salt are in analytical and forensic chemistry, some sources suggest its use in broader life science research. It has been mentioned in the context of "biological materials" and for use in "histological staining" to visualize specific cellular components.^{[1][3]} This suggests a potential application in detecting

and localizing metal ions within biological samples, which could be relevant for studies on metallomics and the biological roles of certain metals.

However, it is crucial to note that detailed protocols and specific applications in cellular imaging or as a probe in biological systems are not well-documented in the available scientific literature. There is currently no evidence to support a direct role for **Rhodizonic acid disodium** salt in drug development as a therapeutic agent or in the study of specific signaling pathways. Its toxicological profile is not extensively characterized beyond basic safety data sheet information, which indicates it may cause skin and eye irritation.[9]

Conclusion

Rhodizonic acid disodium salt (CAS 523-21-7) is a valuable analytical reagent with well-established applications in forensic science and analytical chemistry. Its ability to form colored complexes with metal ions, particularly lead, makes it an indispensable tool for gunshot residue analysis. While its potential use in biological staining for metal ion detection has been noted, this area remains largely unexplored, and further research is needed to establish its utility for drug development professionals and researchers in the life sciences. At present, there is no known direct application of this compound in modulating signaling pathways or as a therapeutic agent. Professionals in drug development may find its utility limited to analytical quality control for detecting specific metal contaminants.

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